

Cymarin: Key Chemical and Biological Profile

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Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

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The table below summarizes the core information about **Cymarin** for quick reference.

Property	Description
CAS Number	508-77-0 [1] [2]
Molecular Formula	$C_{30}H_{44}O_9$ [1] [2]
Molecular Weight	548.66 g/mol [1] [2]
Chemical Class	Cardiac glycoside / Cardiotonic steroid [1] [2]
Primary Mechanism	Inhibition of Na ⁺ /K ⁺ ATPase [1] [2]
Key Anticancer Activities	Cytotoxicity, apoptosis induction, inhibition of cancer cell proliferation and angiogenesis (formation of new blood vessels to support tumor growth) [1] [3]

Cymarin in Research: Experimental Insights

Cymarin has demonstrated significant bioactivity in various experimental models, particularly in cancer research.

Cytotoxicity and Antitumor Activity

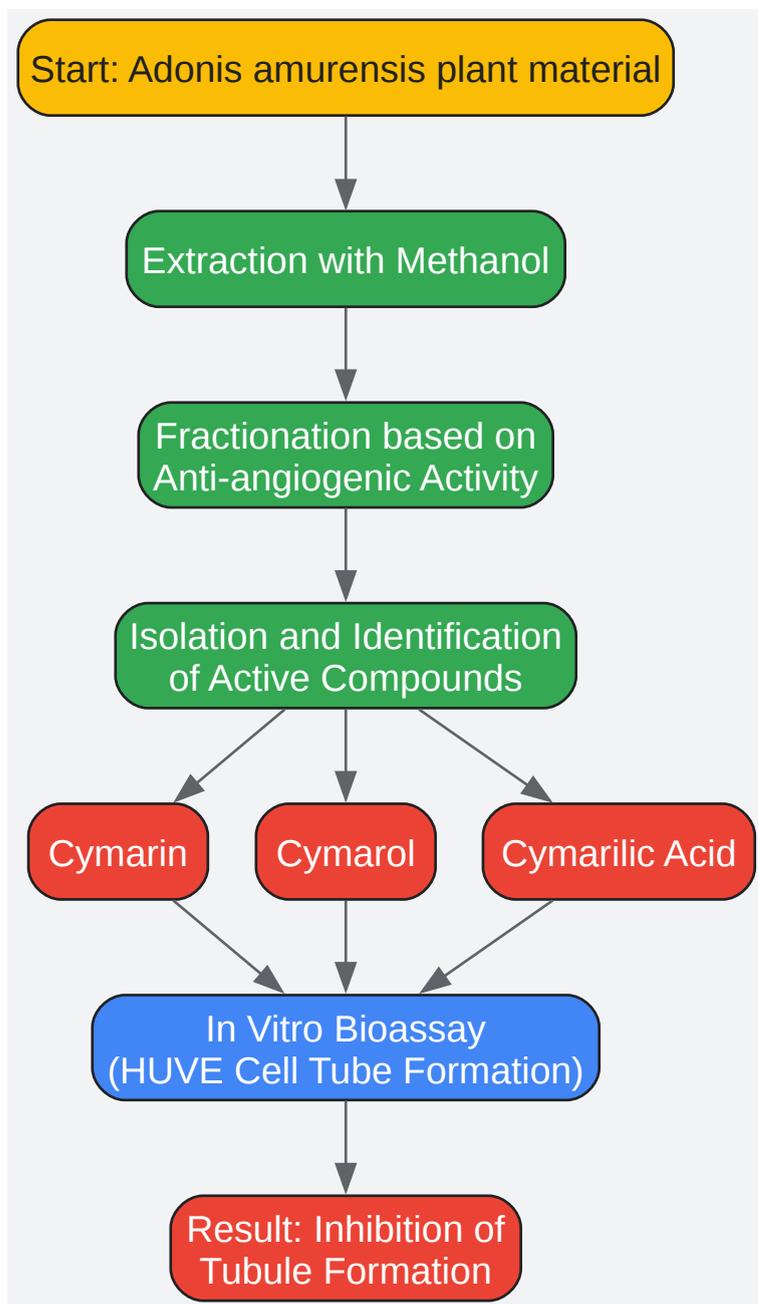
A 2025 phytochemical study on *Adonis amurensis* isolated 24 cardiac glycosides, including **Cymarín** (listed as compound **11**) [4]. All compounds were evaluated for cytotoxicity against a panel of human cancer cell lines. The study reported that the isolated cardiac glycosides showed **potent cytotoxic activity**, with IC_{50} values ranging from **0.02 to 2.89 μM** [4]. This confirms **Cymarín's** potential as a potent antitumor agent.

Anti-Angiogenic Activity

Angiogenesis, the formation of new blood vessels, is a critical process in tumor growth and metastasis. An earlier study used an **antiangiogenic activity-guided fractionation** of a methanol extract of *Adonis amurensis*, which led to the identification of **Cymarín** and related compounds [3]. The research focused on the **inhibition of tube-like structure formation** in **Human Umbilical Venous Endothelial (HUVE)** cells, a standard model for assessing antiangiogenic potential. The study confirmed the contribution of **Cymarín** to this activity [3].

Experimental Workflow for Anti-Angiogenic Activity

The following diagram outlines the key experimental steps used to isolate **Cymarín** and validate its antiangiogenic activity from *Adonis amurensis*.

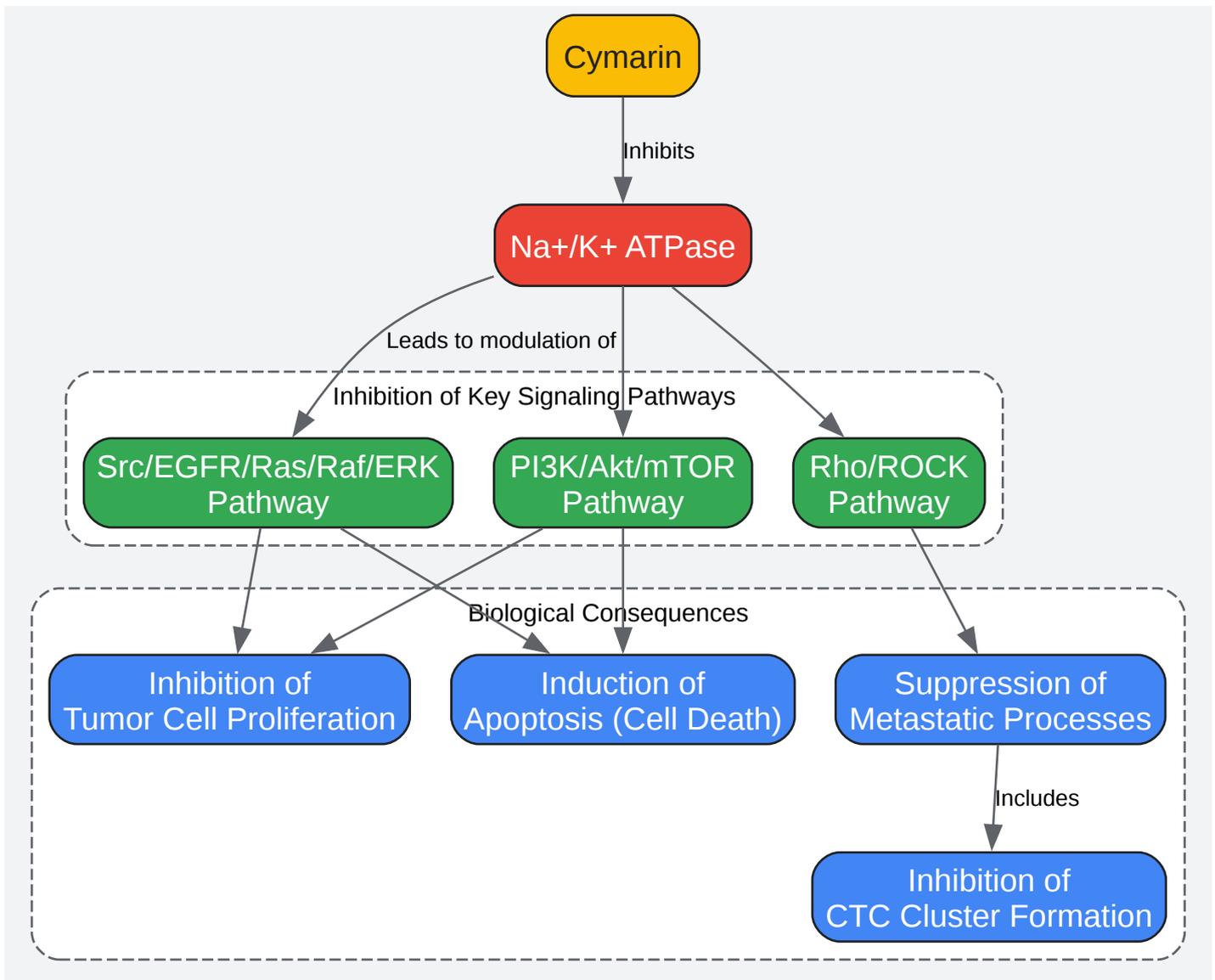


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*Experimental workflow for isolating **cymarin** and testing its antiangiogenic activity [3].*

Mechanism of Action in Cancer Signaling

Cardiac glycosides like **Cymarin** exert multifaceted anticancer effects beyond simple Na⁺/K⁺ ATPase inhibition. They modulate several key survival and metastatic signaling pathways within cancer cells [4].



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*Multifaceted anticancer mechanisms of cardiac glycosides like **cymarin** [4].*

Research Implications and Considerations

The potent activity of **Cymarin** and other cardiac glycosides positions them as promising candidates for anticancer drug discovery and repurposing [4]. However, a key challenge noted by researchers is their **narrow therapeutic window**, meaning the effective dose and the toxic dose are close together. This underscores the importance of further research to understand the relationship between their anticancer efficacy and potential cardiotoxicity for successful clinical translation [4].

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References

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2. Cymarin = 96 HPLC 508-77-0 [sigmaaldrich.com]
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